

2-Methylthiophene material safety data sheet (MSDS)

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An In-depth Technical Guide to the Material Safety of **2-Methylthiophene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Methylthiophene** (CAS No. 554-14-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound. All quantitative data is presented in structured tables for ease of reference, and detailed procedural workflows are visualized to enhance safety and comprehension.

Chemical and Physical Properties

2-Methylthiophene is a colorless to light yellow, flammable liquid with a characteristic odor.[1] [2] It is primarily used as an intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical industries.[1][3]



Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ S	[4][5]
Molecular Weight	98.17 g/mol	[4]
Melting Point	-63.4 °C	[4]
Boiling Point	112-113 °C	[4]
Density	1.014 g/mL at 25 °C	[6]
Vapor Pressure	24.9 mmHg	[4]
Flash Point	7 °C (45 °F)	[6]
Solubility	Immiscible in water. Soluble in organic solvents like ethanol and ether.	[1][2]

Toxicological Data

The toxicological properties of **2-Methylthiophene** have not been fully investigated.[7] However, available data indicates that it is harmful if swallowed, inhaled, or absorbed through the skin.[4]

Toxicity Data	Value	Reference(s)
Acute Inhalation Toxicity (LC50)	11,500 mg/m³/2hr (mouse)	[4][8]
Acute Oral Toxicity	Harmful if swallowed	[4]
Acute Dermal Toxicity	Harmful in contact with skin	[4]

Experimental Protocols

Probable Methodology for Acute Inhalation Toxicity (LC50) Determination (Based on OECD Guideline 403)







While the specific experimental protocol for the cited LC50 value for **2-Methylthiophene** is not publicly available, a probable methodology would follow the principles outlined in the OECD Guideline for the Testing of Chemicals, Test No. 403: Acute Inhalation Toxicity.[9][10] This guideline provides a framework for assessing the health hazards of a substance upon short-term inhalation exposure.

Objective: To determine the median lethal concentration (LC50) of a test substance.[9]

Animal Model: The preferred species is the rat, though other species like the mouse can be used.[9] Young adult animals of a single sex (typically females as they can be more susceptible) are often used.[11][12]

Procedure:

- Exposure: A group of animals (e.g., 5-10 per concentration group) is exposed to the test substance at various concentrations for a defined period, typically 4 hours.[9] For 2-Methylthiophene, the reported exposure was 2 hours.[4][8] The exposure is conducted in a dynamic inhalation chamber that ensures a stable and uniform concentration of the test substance in the air.[11]
- Observation: Animals are observed for signs of toxicity during and after exposure. The
 observation period is typically at least 14 days post-exposure.[9] Observations include
 changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and
 central nervous systems, and somatomotor activity.
- Data Analysis: The number of mortalities in each concentration group is recorded. Statistical
 methods, such as probit analysis, are then used to calculate the LC50 value, which is the
 concentration of the substance that is lethal to 50% of the test animals.

Hazard Identification and Classification

2-Methylthiophene is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4]

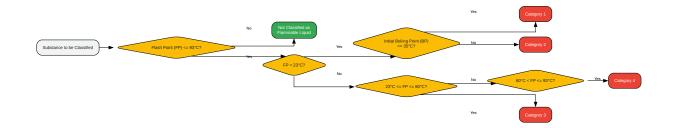


Hazard Classificati on	GHS Category	Pictogram	Signal Word	Hazard Statement	Reference(s
Flammable Liquids	Category 2	GHS02 (Flame)	Danger	H225: Highly flammable liquid and vapor	[4][5]
Acute Toxicity, Oral	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	[4][5]
Acute Toxicity, Dermal	Category 4	GHS07 (Exclamation Mark)	Warning	H312: Harmful in contact with skin	[4][5]
Acute Toxicity, Inhalation	Category 4	GHS07 (Exclamation Mark)	Warning	H332: Harmful if inhaled	[4][5]
Skin Corrosion/Irrit ation	Category 2	GHS07 (Exclamation Mark)	Warning	Causes skin irritation	[13]
Serious Eye Damage/Irrita tion	Category 2	GHS07 (Exclamation Mark)	Warning	Causes serious eye irritation	[13]

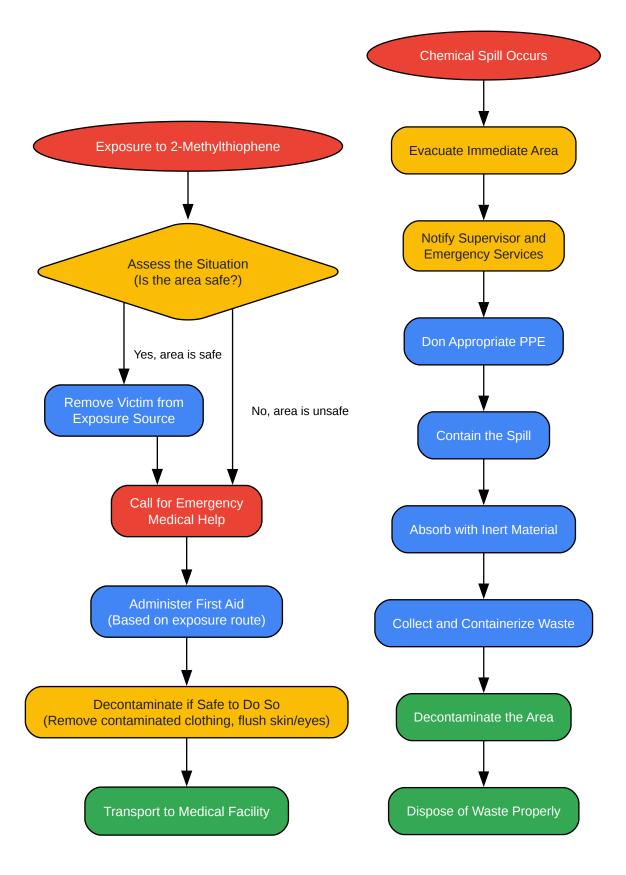
GHS Classification Workflow for Flammable Liquids

The GHS classification for flammable liquids is determined by the substance's flash point and initial boiling point.[14][15]









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